

Personal protective equipment for handling N-(4-ethoxyphenyl)isonicotinamide

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Compound of Interest

Compound Name: N-(4-ethoxyphenyl)isonicotinamide

Cat. No.: B291306

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Essential Safety and Handling Guide for N-(4-ethoxyphenyl)isonicotinamide

Disclaimer: No specific Safety Data Sheet (SDS) for **N-(4-ethoxyphenyl)isonicotinamide** was found. The following guidance is based on the safety data of structurally similar compounds, namely Isonicotinamide and N-(4-ethoxyphenyl)acetamide (Phenacetin). Researchers should handle **N-(4-ethoxyphenyl)isonicotinamide** with caution and perform a thorough risk assessment before use.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **N-(4-ethoxyphenyl)isonicotinamide**.

Personal Protective Equipment (PPE)

When handling **N-(4-ethoxyphenyl)isonicotinamide**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Eye/Face Protection	Tight sealing safety goggles.[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator is recommended. Use a particulates filter conforming to EN 143.[1]

Handling and Storage

Proper handling and storage procedures are vital to maintain the integrity of the compound and the safety of the laboratory environment.

Handling:

- Wash hands and any exposed skin thoroughly after handling.[1][2]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][2]
- Use only outdoors or in a well-ventilated area.[1][2]
- Do not get in eyes, on skin, or on clothing.[1]
- Avoid ingestion and inhalation.[1]
- Minimize dust generation and accumulation.[3]

Storage:

- Store in a well-ventilated place.[1][2]
- Keep the container tightly closed.[1][2]
- Store in a cool, dry area away from incompatible substances.[3]

- Incompatible materials include strong oxidizing agents and strong bases.[1][3]

First Aid Measures

In case of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor/physician.[1][2]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1][2]

Spills and Disposal

Proper containment and disposal of **N-(4-ethoxyphenyl)isonicotinamide** are necessary to prevent environmental contamination and ensure a safe workspace.

Spill Cleanup:

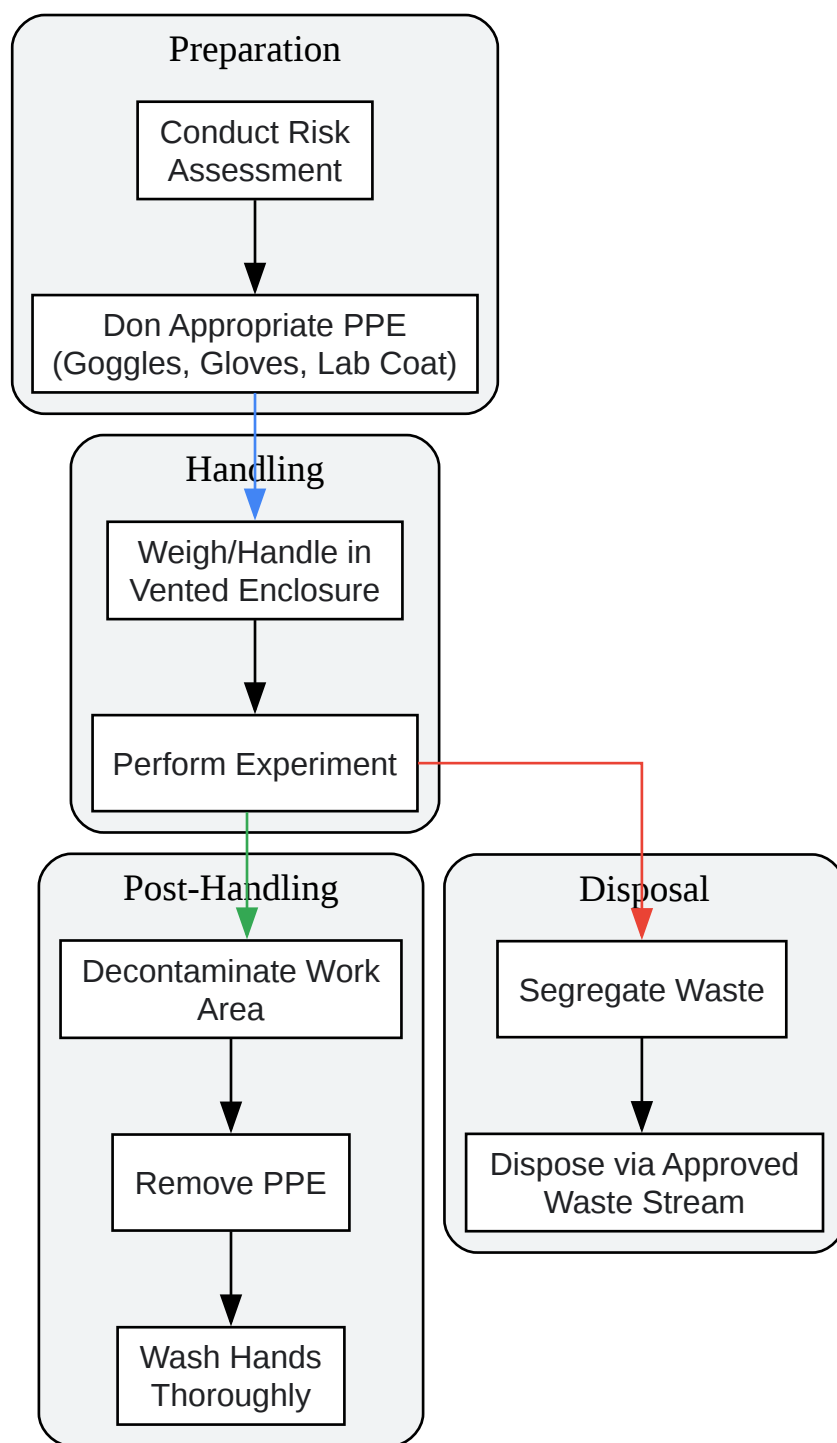
- Sweep up and shovel into suitable containers for disposal.[1][2]
- Avoid generating dusty conditions.[3]
- Provide ventilation.[3]

Disposal:

- Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)[\[2\]](#)
- Do not release into the environment.[\[1\]](#)[\[2\]](#)

Safe Handling Workflow

The following diagram illustrates the procedural steps for the safe handling of **N-(4-ethoxyphenyl)isonicotinamide**, from preparation to disposal.



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Caption: Workflow for safe handling of **N-(4-ethoxyphenyl)isonicotinamide**.

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